

# Technical Guide: N-(Amino-PEG5)-N-bis(PEG4-acid) for Advanced Bioconjugation

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## Compound of Interest

Compound Name: N-(Amino-PEG5)-N-bis(PEG4-acid)

Cat. No.: B609416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the heterobifunctional linker, **N-(Amino-PEG5)-N-bis(PEG4-acid)**, a critical component in the development of advanced bioconjugates, particularly antibody-drug conjugates (ADCs). This document outlines its chemical properties, provides detailed experimental protocols for its use, and illustrates its role in targeted drug delivery.

## Core Properties and Specifications

**N-(Amino-PEG5)-N-bis(PEG4-acid)** is a branched polyethylene glycol (PEG) derivative designed with a central primary amine and two terminal carboxylic acid functional groups. This unique architecture allows for the covalent attachment of up to two molecules of interest, such as cytotoxic drugs, to a primary biomolecule, like an antibody, thereby increasing the drug-to-antibody ratio (DAR) in a controlled manner.<sup>[1]</sup> The hydrophilic PEG spacers enhance the solubility and stability of the resulting conjugate and can improve its pharmacokinetic profile.

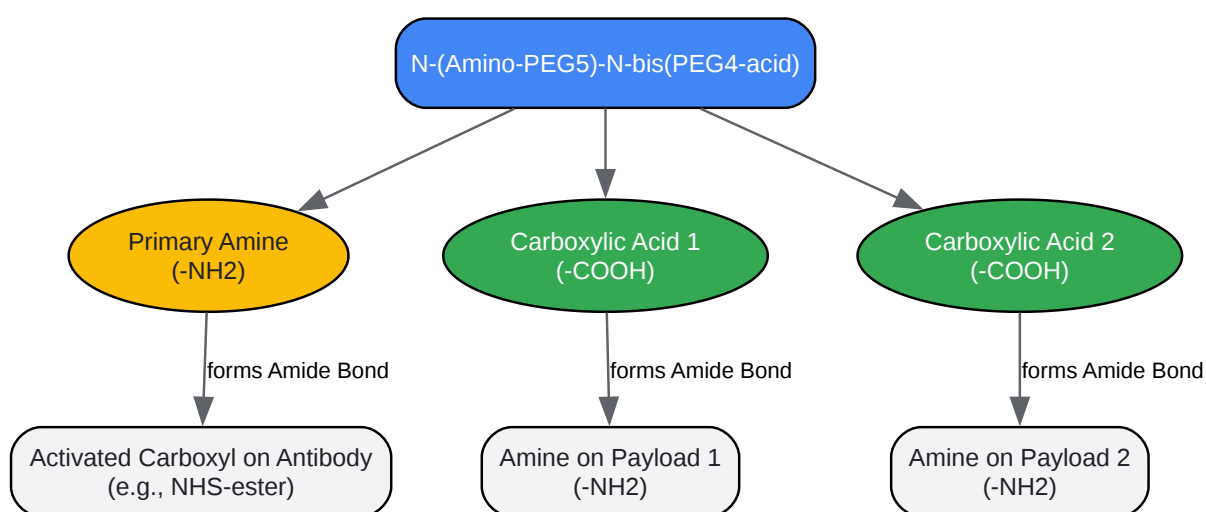
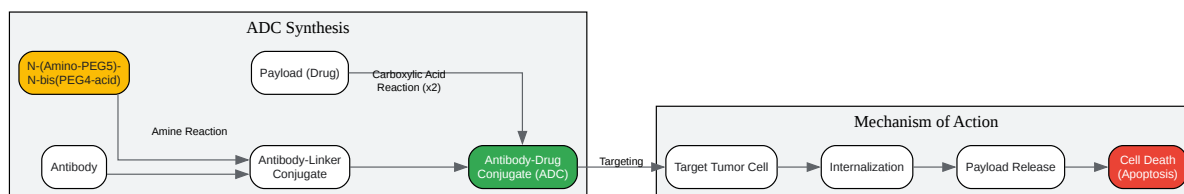
A summary of its key quantitative data is presented in the table below.

Property	Value	References
CAS Number	2093152-86-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	~776.9 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C34H68N2O17	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Purity	≥95%	<a href="#">[3]</a>
Appearance	Liquid	
Functional Groups	1 x Primary Amine, 2 x Carboxylic Acid	<a href="#">[3]</a>

## Role in Antibody-Drug Conjugate (ADC) Development

The primary application of **N-(Amino-PEG5)-N-bis(PEG4-acid)** is in the construction of ADCs. [\[3\]](#) Its heterobifunctional nature allows for a sequential conjugation strategy. First, the primary amine of the linker can be coupled to a biomolecule, typically an antibody. Subsequently, the two terminal carboxylic acid groups are available to be conjugated to a payload, such as a cytotoxic drug. This approach facilitates the creation of ADCs with a defined and higher drug loading, which can be crucial for therapeutic efficacy.

Below is a diagram illustrating the conceptual workflow of using this linker to create an ADC and its mechanism of action.



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